

Chemical Properties and Stability of Sodium Orotate in Aqueous Solution: A Technical Guide

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Compound of Interest

Compound Name: **Sodium orotate**

Cat. No.: **B093452**

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Introduction

Sodium orotate, the sodium salt of orotic acid (uracil-6-carboxylic acid), is a key intermediate in the de novo biosynthesis of pyrimidine nucleotides. Its role in fundamental biological pathways has led to its investigation for various therapeutic and nutraceutical applications. A thorough understanding of its chemical properties and stability in aqueous solutions is paramount for the development of safe, effective, and stable formulations.

This technical guide provides a comprehensive overview of the known chemical properties of **sodium orotate** and outlines detailed, generalized experimental protocols for assessing its stability in aqueous solutions. Due to a lack of specific published stability studies on **sodium orotate**, the experimental methodologies described herein are based on established principles of forced degradation and stability-indicating assay methods for pharmaceutical compounds.

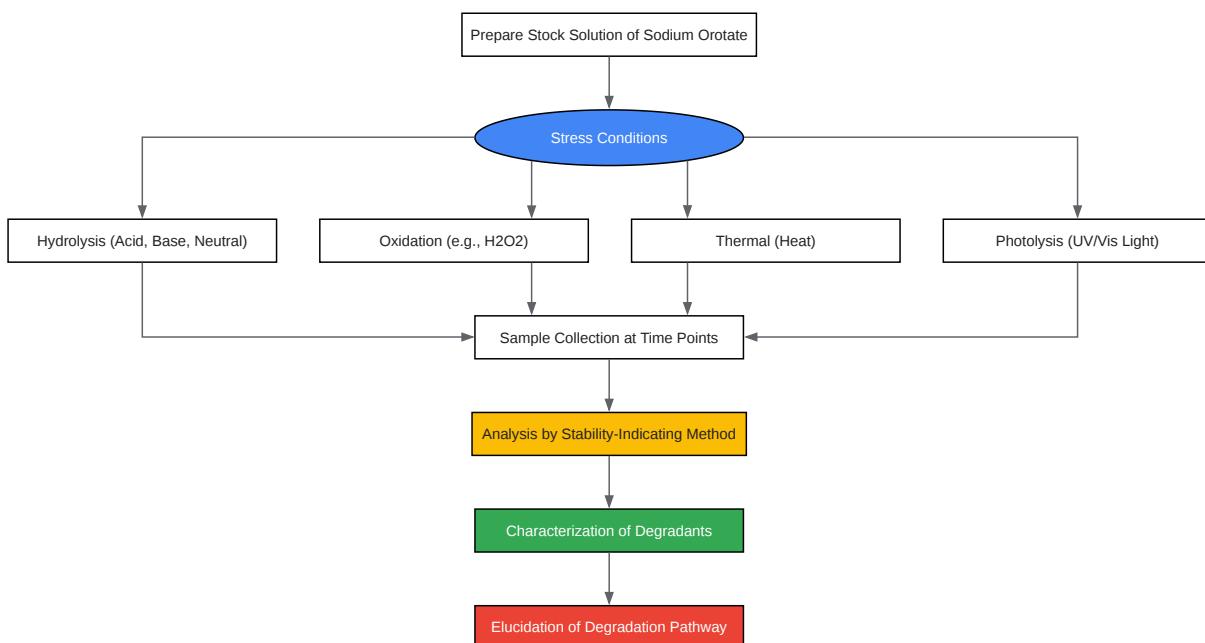
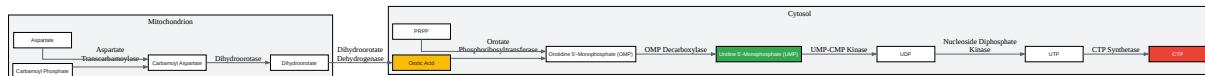
Chemical and Physical Properties of Orotic Acid and Sodium Orotate

A summary of the key chemical and physical properties of orotic acid and its sodium salt is presented in Table 1. Orotic acid is a dibasic acid with two pKa values, indicating that its ionization state is pH-dependent. This property is critical in understanding its solubility and stability in aqueous solutions at different pH levels.

Property	Value	Reference
Orotic Acid		
Molecular Formula	C ₅ H ₄ N ₂ O ₄	--INVALID-LINK--
Molecular Weight	156.10 g/mol	--INVALID-LINK--
pKa ₁	2.07	--INVALID-LINK--
pKa ₂	9.45	--INVALID-LINK--
Water Solubility	1.82 mg/mL at 18 °C	--INVALID-LINK--
Melting Point	345.5 °C (decomposes)	--INVALID-LINK--
Sodium Orotate		
Molecular Formula	C ₅ H ₃ N ₂ NaO ₄	--INVALID-LINK--
Molecular Weight	178.08 g/mol	--INVALID-LINK--
Water Solubility	0.294 g/100 mL (2.94 mg/mL) at 25 °C	--INVALID-LINK--
Appearance	White powder	--INVALID-LINK--

Signaling Pathway Involvement: De Novo Pyrimidine Biosynthesis

Orotic acid is a crucial intermediate in the de novo pyrimidine biosynthesis pathway, which is essential for the synthesis of DNA and RNA precursors. Understanding this pathway provides context for the biological significance of orotic acid and its derivatives.



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